

# Physicochemical Properties of 3'-Fluorobiphenyl-3-ylamine: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 3'-Fluorobiphenyl-3-ylamine

Cat. No.: B1304069

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## Introduction

**3'-Fluorobiphenyl-3-ylamine** is a fluorinated aromatic amine that serves as a key building block in organic synthesis. Its structural motif is of interest in medicinal chemistry and materials science, where the introduction of fluorine can significantly modulate a molecule's physicochemical and biological properties, including metabolic stability, lipophilicity, and binding affinity. This technical guide provides a comprehensive overview of the core physicochemical properties of **3'-Fluorobiphenyl-3-ylamine**, outlines detailed experimental protocols for their determination, and presents logical workflows for these procedures.

## Core Physicochemical Properties

A summary of the known and predicted physicochemical properties of **3'-Fluorobiphenyl-3-ylamine** is presented below. It is important to note that while some properties have been experimentally determined, others are based on predictive models due to a lack of available empirical data.

Table 1: Summary of Physicochemical Data for **3'-Fluorobiphenyl-3-ylamine**

Property	Value	Source
IUPAC Name	3'-Fluoro-[1,1'-biphenyl]-3-amine	
CAS Number	400751-05-5	
Molecular Formula	C <sub>12</sub> H <sub>10</sub> FN	[1]
Molecular Weight	187.21 g/mol	[1]
Boiling Point	342.8 °C at 760 mmHg	
Predicted: 338.6 ± 25.0 °C	[1]	
Density	1.161 g/cm <sup>3</sup>	
Predicted: 1.161 ± 0.06 g/cm <sup>3</sup>	[1]	
Flash Point	176.6 °C	
Melting Point	No data available	
Solubility	No data available	
pKa	No data available	
logP	No data available	

## Experimental Protocols

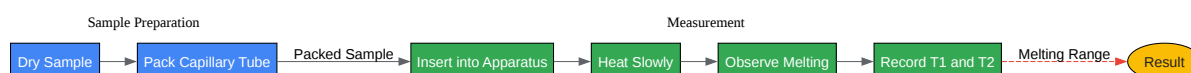
Due to the limited availability of experimental data for **3'-Fluorobiphenyl-3-ylamine**, this section provides detailed, generalized methodologies for the determination of key physicochemical properties applicable to this and similar organic compounds.

### Melting Point Determination (Capillary Method)

The melting point of a solid is a sensitive indicator of its purity. For a pure crystalline solid, the melting point is a sharp, well-defined temperature, whereas impurities will typically broaden and depress the melting point range.

Methodology:

- **Sample Preparation:** A small quantity of finely powdered, dry **3'-Fluorobiphenyl-3-ylamine** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.[2]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube containing mineral oil) or a calibrated melting point apparatus.[2]
- **Heating:** The heating bath is heated gradually, with the temperature rise controlled to approximately 1-2 °C per minute as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire sample becomes a clear liquid ( $T_2$ ) are recorded. The melting point is reported as the range  $T_1 - T_2$ .[3]



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*Workflow for Melting Point Determination.*

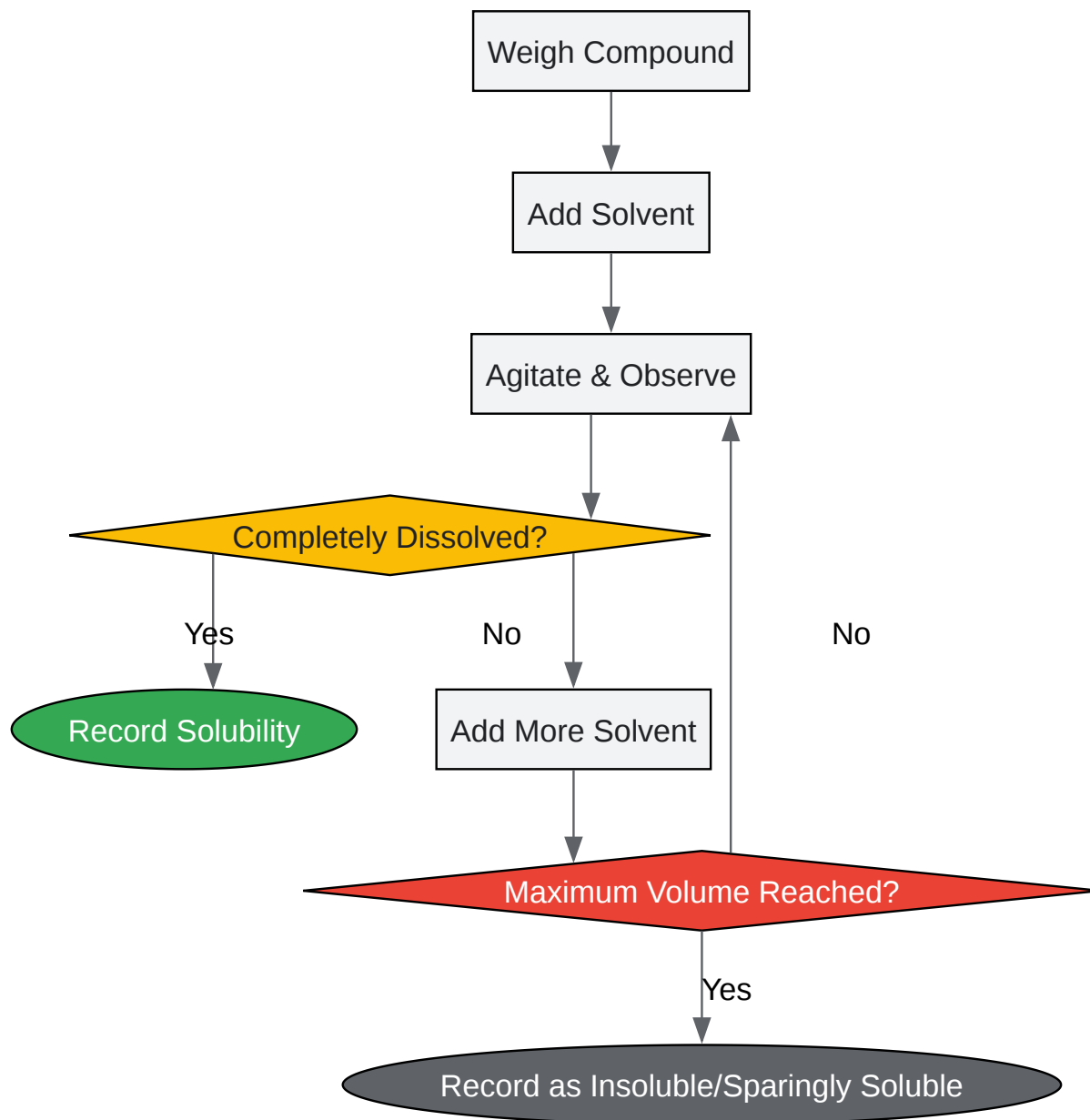
## Solubility Determination

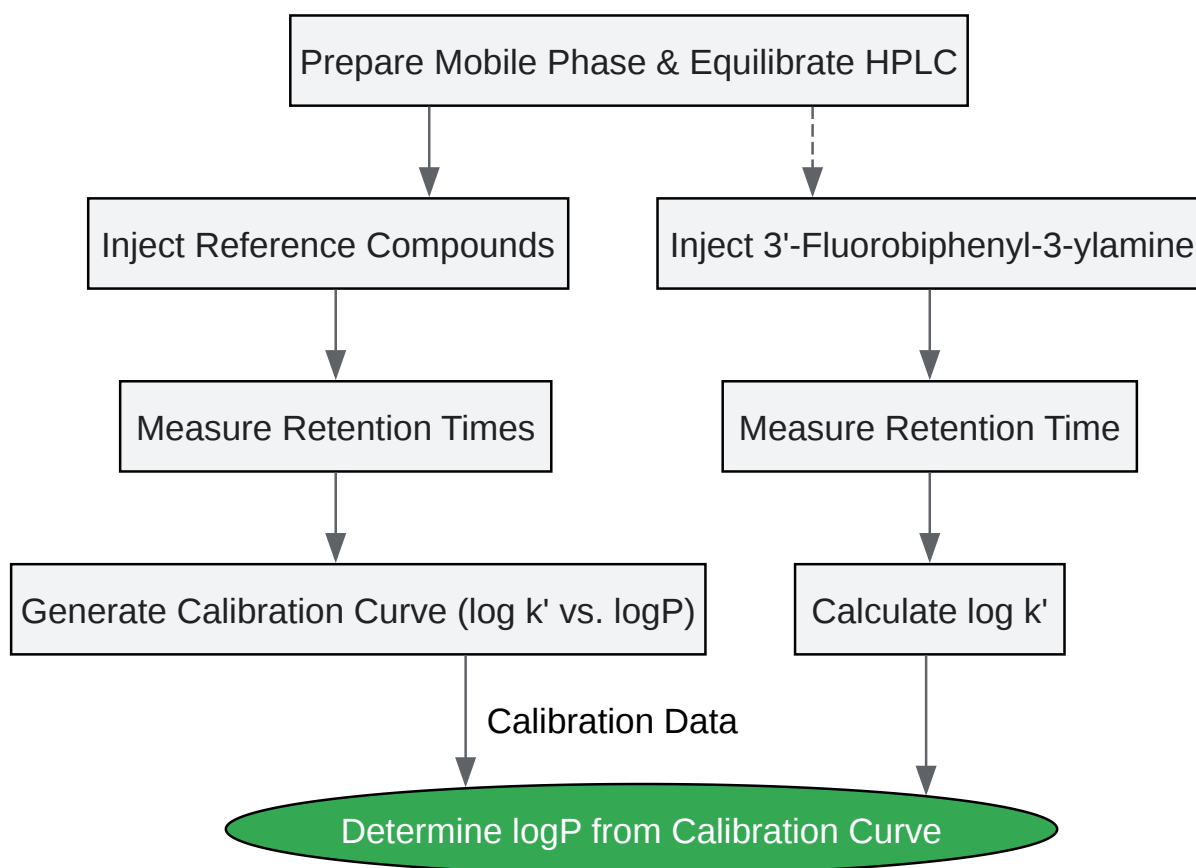
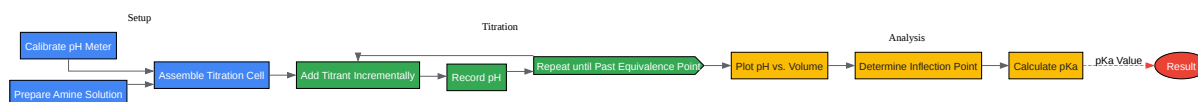
Solubility is a fundamental property that influences a compound's suitability for various applications, including formulation and biological testing.

Methodology:

- **Solvent Selection:** A range of standard solvents of varying polarities should be selected (e.g., water, ethanol, acetone, dichloromethane, hexane).
- **Sample Preparation:** A known mass of **3'-Fluorobiphenyl-3-ylamine** (e.g., 1-5 mg) is placed into a small vial.

- **Solvent Addition:** A measured volume of the selected solvent (e.g., 0.1 mL) is added to the vial.
- **Observation and Agitation:** The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes) at a controlled temperature. The sample is visually inspected for complete dissolution.
- **Incremental Solvent Addition:** If the compound does not dissolve, the solvent is added in incremental volumes, with agitation after each addition, until dissolution is observed or a maximum volume is reached.
- **Quantification:** Solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL or mol/L).





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## References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. byjus.com [byjus.com]
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